

An In-Depth Technical Guide to Laxifloran (CAS #27973-50-8)

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Compound of Interest

Compound Name: *Laxifloran*

Cat. No.: *B15559367*

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Core Properties of Laxifloran

Laxifloran, registered under CAS number 27973-50-8, is a naturally occurring isoflavan. Isoflavans are a class of isoflavonoids, which are known for their diverse biological activities. The systematic name for **Laxifloran** is 7,4'-Dihydroxy-2',3'-dimethoxyisoflavan. It has been identified in plant species such as *Phaseolus vulgaris* (common bean).^[1]

This technical guide provides a comprehensive overview of the fundamental properties of **Laxifloran**, including its physicochemical characteristics, and available experimental data.

Physicochemical Properties

A summary of the key physicochemical properties of **Laxifloran** is presented in the table below. This data is essential for its handling, formulation, and for the design of experimental studies.

Property	Value	Source
CAS Number	27973-50-8	[1][2][3]
Molecular Formula	C ₁₇ H ₁₈ O ₅	[3][4]
Molecular Weight	302.32 g/mol	[2][3]
IUPAC Name	7,4'-Dihydroxy-2',3'-dimethoxyisoflavan	[1]
Melting Point	Data not available	
Solubility	Data not available	

Spectroscopic Data

Detailed spectroscopic data is crucial for the unambiguous identification and characterization of **Laxifloran**. While complete, authenticated spectra for **Laxifloran** are not readily available in the public domain, data for structurally similar isoflavonoids can provide valuable reference points.

Note: The following sections on spectroscopic data are currently placeholders. Further research is required to obtain and validate the specific spectra for **Laxifloran**.

¹H NMR Spectrum

No specific ¹H NMR data for **Laxifloran** (CAS #27973-50-8) was found in the conducted search.

¹³C NMR Spectrum

No specific ¹³C NMR data for **Laxifloran** (CAS #27973-50-8) was found in the conducted search.

Mass Spectrum

No specific mass spectrometry data for **Laxifloran** (CAS #27973-50-8) was found in the conducted search.

Infrared (IR) Spectrum

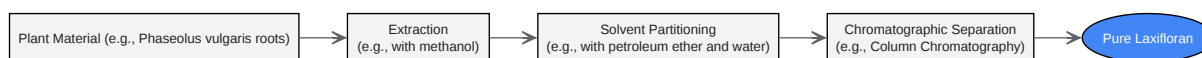
No specific IR spectroscopy data for **Laxifloran** (CAS #27973-50-8) was found in the conducted search. A study on the aqueous leaf extract of Alchornea Laxiflora provided an FT-IR spectrum, but this represents a complex mixture and not the pure compound.[5]

Experimental Protocols

Detailed experimental protocols for the isolation, purification, and characterization of **Laxifloran** are essential for its further study. The following sections outline general methodologies that can be adapted for this purpose.

Isolation and Purification

A general workflow for the isolation of isoflavonoids from plant material, such as *Phaseolus vulgaris*, is depicted below. This process typically involves extraction, partitioning, and chromatographic separation.



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Caption: General workflow for the isolation of **Laxifloran**.

Characterization

The structural elucidation and confirmation of isolated **Laxifloran** would involve a combination of spectroscopic techniques as outlined in Section 2.

Biological Activity and Signaling Pathways

Laxifloran belongs to the isoflavan class of flavonoids, which are known to possess a range of biological activities, including antimicrobial properties.

Antimicrobial Activity

Isoflavonoids have demonstrated antibacterial and antifungal properties. The proposed mechanisms of action for the antibacterial activity of isoflavones, a closely related class of compounds, include:

- **Inhibition of Nucleic Acid Synthesis:** Some isoflavones are thought to interfere with DNA and RNA synthesis in bacterial cells.
- **Disruption of Cytoplasmic Membrane Function:** They can disrupt the bacterial cell membrane, leading to leakage of cellular components and cell death.
- **Inhibition of Energy Metabolism:** Interference with key metabolic pathways can inhibit bacterial growth.

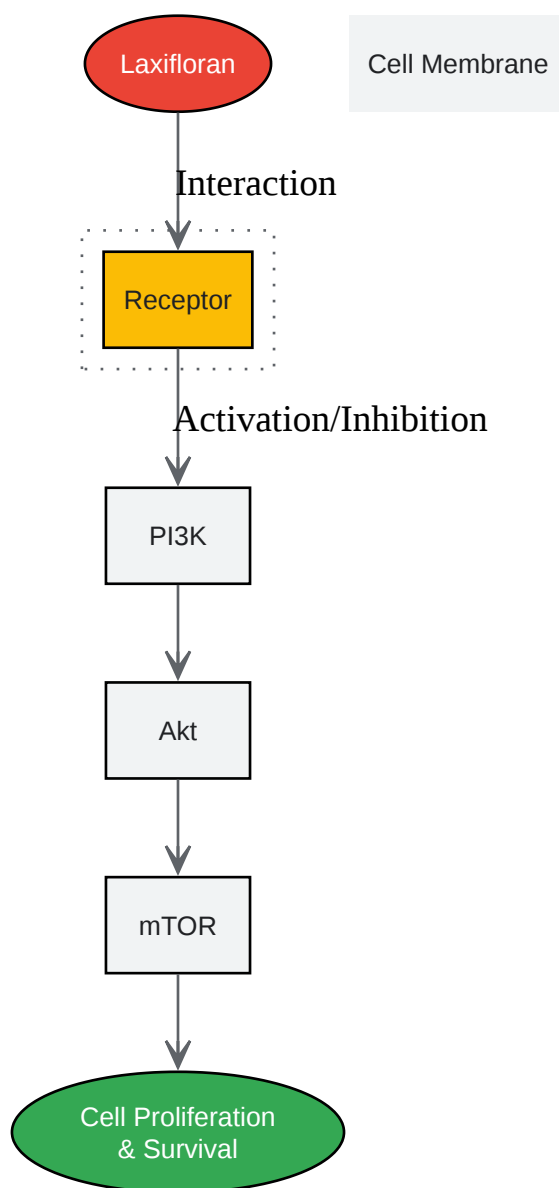
The antimicrobial activity of **Laxifloran** specifically would require further investigation through dedicated assays.

Signaling Pathway Modulation

Flavonoids are well-documented modulators of various cellular signaling pathways. While specific pathways affected by **Laxifloran** have not been elucidated, flavonoids, in general, are known to interact with key signaling cascades, including:

- **PI3K/Akt/mTOR Pathway:** This pathway is crucial for cell growth, proliferation, and survival.
- **MAPK Pathways (ERK, JNK, p38):** These pathways are involved in cellular responses to a variety of stimuli, including stress and growth factors.
- **NF- κ B Signaling Pathway:** A key regulator of the inflammatory response.

A potential signaling pathway that could be influenced by isoflavans like **Laxifloran**, based on the known activities of flavonoids, is depicted below.



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Caption: Hypothetical modulation of the PI3K/Akt/mTOR pathway by **Laxifloran**.

Further research is necessary to identify the specific molecular targets and signaling pathways modulated by **Laxifloran** to understand its full therapeutic potential.

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